

# JNK Inhibitor VIII efficacy HepG2 cells EC50

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## Compound Focus: JNK Inhibitor VIII

CAS No.: 894804-07-0

Cat. No.: S531363

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## Efficacy Data in HepG2 Cells

The key quantitative data for **JNK Inhibitor VIII** (also known as TCS JNK 6o) in HepG2 cells is summarized in the table below.

Assay Type	Measurement Type	Value	Citation
Function Assay	EC50 (half-maximal effective concentration)	0.92 $\mu$ M	[1]
Function Assay	Ki (inhibition constant)	4 nM	[1]

This data indicates that **JNK Inhibitor VIII** is a highly potent and effective inhibitor of JNK signaling in a hepatocellular carcinoma (HepG2) model [1].

## Experimental Protocol

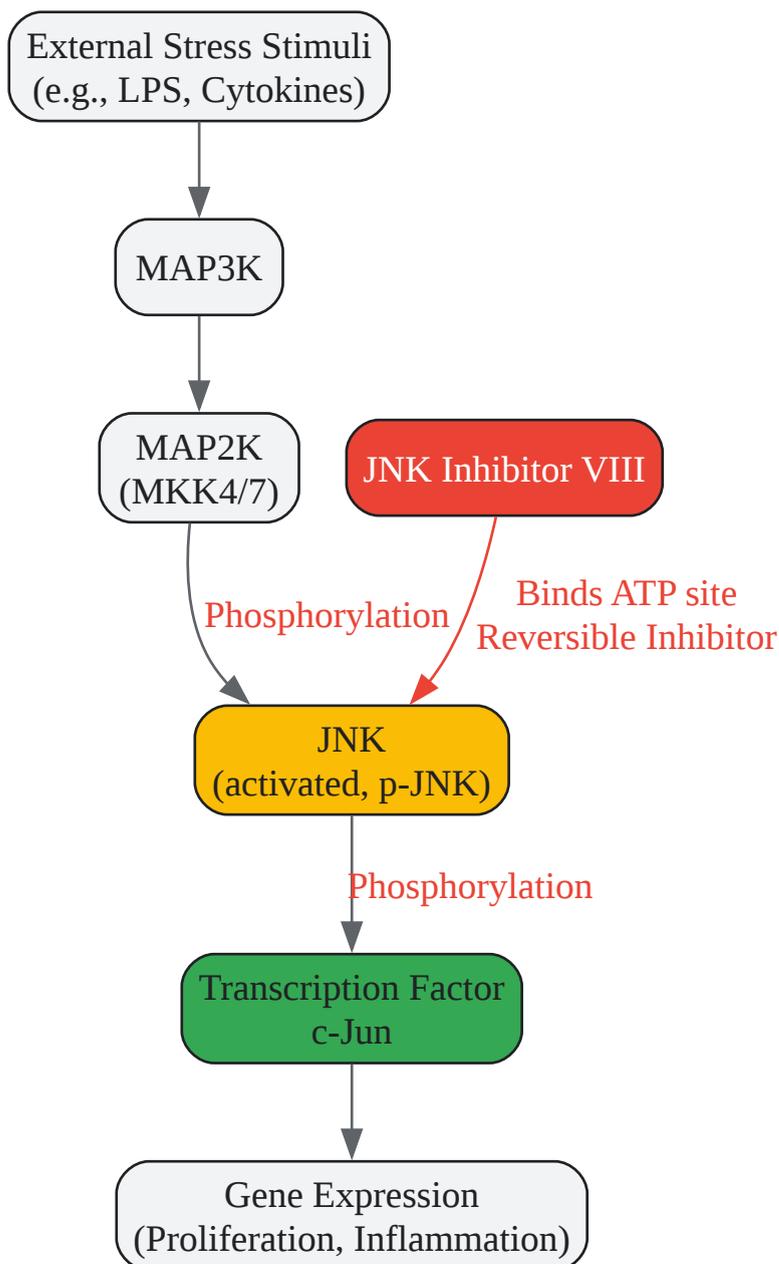
The experimental details from the cited source are as follows:

- Cell Line:** HepG2 (human hepatocellular carcinoma cells).
- Assay Type:** Function assay measuring inhibition of c-Jun phosphorylation.
- Key Measured Variable:** Phosphorylation status of c-Jun, a direct substrate of JNK kinases.

- **Methodology:** The specific study used **JNK Inhibitor VIII** to treat HepG2 cells. The potency of JNK inhibition was determined by measuring the reduction in phosphorylated c-Jun, yielding the EC50 value of 0.92  $\mu\text{M}$ . The  $K_i$  of 4 nM was determined for the JNK2 isoform in cell-free assays, highlighting its high binding affinity [1].

## JNK Signaling Pathway and Inhibitor Mechanism

The following diagram illustrates the core JNK signaling pathway and the mechanism by which **JNK Inhibitor VIII** acts.



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**JNK Inhibitor VIII** is an ATP-competitive, reversible inhibitor that targets all three JNK isoforms (JNK1, JNK2, JNK3) with high selectivity [2] [1]. It potently blocks the phosphorylation and activation of the downstream substrate c-Jun, a key step in this signaling cascade [1].

## Research Context and Comparison

- **High Selectivity:** The inhibitor shows excellent selectivity for JNK over many other kinases, making it a valuable tool for probing JNK-specific functions [1].
- **Research Applications:** JNK inhibitors are investigated in cancer research, inflammatory diseases, and acute lung injury models, as JNK signaling is involved in cell proliferation, survival, and inflammation [3] [4].

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## References

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2. JNK Inhibitor VIII [sigmaaldrich.com]
3. JNK-IN-8 treatment alleviates lipopolysaccharide-induced ... [pmc.ncbi.nlm.nih.gov]
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